

Single Crystal Analysis of Synthetic Ikaite: Application Notes and Protocols

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Compound of Interest

Compound Name: Calcium carbonate hexahydrate

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These application notes provide a detailed overview and experimental protocols for the single crystal X-ray diffraction (XRD) analysis of synthetic ikaite ($\text{CaCO}_3 \cdot 6\text{H}_2\text{O}$). Ikaite, a metastable hydrated calcium carbonate, is of significant interest in various fields, including geology, climate science, and materials science. Its instability at ambient temperatures presents unique challenges for its synthesis and structural characterization. This document outlines the necessary procedures to successfully synthesize, handle, and analyze single crystals of ikaite.

Data Presentation

The crystallographic data for synthetic ikaite, determined by single crystal XRD at low temperatures, are summarized in the tables below. This data provides fundamental insights into the molecular structure and bonding of this hydrated carbonate.

Table 1: Crystal Data and Structure Refinement for Synthetic Ikaite

Parameter	Value
Empirical Formula	CaCO ₃ ·6H ₂ O
Formula Weight	208.17 g/mol
Temperature	223(2) K (-50 °C)
Wavelength	0.71073 Å
Crystal System	Monoclinic
Space Group	C2/c
Unit Cell Dimensions	
a	8.8134(1) Å
b	8.3108(1) Å
c	11.0183(1) Å
α	90°
β	110.418(1)°
γ	90°
Volume	756.3(1) Å ³
Z	4
Density (calculated)	1.829 g/cm ³

Note: Data obtained from low-temperature single-crystal X-ray diffraction studies.[1]

Experimental Protocols

The successful single crystal analysis of synthetic ikaite hinges on careful execution of its synthesis, handling, and data collection, all at low temperatures to prevent its decomposition.

Protocol 1: Synthesis of Ikaite Single Crystals via Gel Diffusion

This protocol describes a method for growing ikaite crystals using a single diffusion silica gel technique, which provides a stable medium for slow crystal growth.

Materials:

- Sodium silicate solution (Na_2SiO_3)
- Calcium chloride (CaCl_2) solution (e.g., 1 M)
- Deionized water
- Test tubes
- Parafilm
- Refrigerator or cold room maintained at approximately 4 °C

Procedure:

- **Prepare Silica Gel:** In a test tube, prepare a silica gel by mixing a sodium silicate solution with a dilute acid. The gelling process should be slow to ensure a uniform matrix.
- **Introduce Calcium Chloride:** Once the gel has set, carefully overlay the gel with a solution of calcium chloride.
- **Incubation:** Seal the test tube with parafilm and store it in a refrigerator or cold room at a constant temperature of around 4 °C. It is crucial to avoid temperature fluctuations and mechanical disturbances.
- **Crystal Growth:** Ikaite crystals will grow slowly within the gel matrix over a period of days to weeks. The diffusion-controlled process allows for the formation of well-ordered single crystals.
- **Harvesting Crystals:** Once crystals of suitable size (approximately 0.1-0.3 mm) are observed, they must be harvested at low temperature. This can be done by carefully excavating the crystal from the gel using a cryo-cooled spatula or needle.

Protocol 2: Crystal Mounting and Handling for Low-Temperature XRD

Due to the thermal instability of ikaite, mounting the crystal for XRD analysis must be performed at low temperatures.

Materials:

- Cryo-loop (e.g., nylon loop)
- Cryoprotectant oil (e.g., Paratone-N)
- Low-temperature mounting stage or cold block
- Liquid nitrogen
- Cryo-tongs

Procedure:

- Pre-cool all tools: The cryo-loop, mounting pin, and any tools that will come into contact with the crystal should be pre-cooled in a stream of cold nitrogen gas or by brief immersion in liquid nitrogen.
- Prepare the Crystal: Under a microscope equipped with a cold stage, place a drop of cryoprotectant oil. Transfer the harvested ikaite crystal into the oil. The oil prevents the formation of ice on the crystal and protects it from dehydration.
- Mount the Crystal: Using the pre-cooled cryo-loop, carefully scoop the ikaite crystal out of the oil. The surface tension of the oil will help the crystal adhere to the loop.
- Flash-Cooling: Immediately transfer the loop with the crystal to the goniometer head of the diffractometer, which is maintained at the data collection temperature (e.g., -50 °C) by a cryostream. This rapid cooling vitrifies the surrounding oil and preserves the crystal structure.

Protocol 3: Low-Temperature Single Crystal X-ray Diffraction Data Collection

Data collection should be performed on a single-crystal X-ray diffractometer equipped with a low-temperature device.

Instrument Settings (Example):

- X-ray Source: Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$)
- Detector: CCD or CMOS detector
- Temperature: 223 K (-50 °C)
- Data Collection Strategy: A combination of ω and ϕ scans to ensure complete data coverage.
- Exposure Time: Dependent on crystal size and diffracting power.

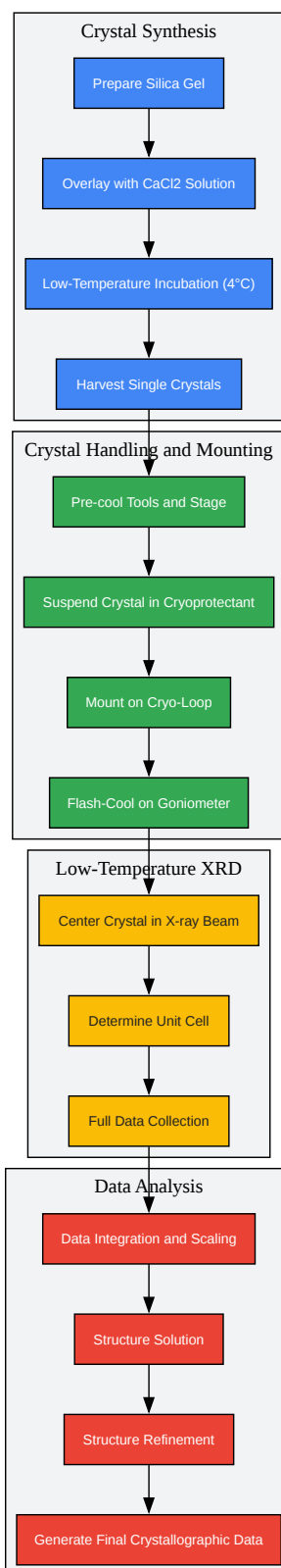
Procedure:

- Center the Crystal: After mounting, carefully center the crystal in the X-ray beam using the diffractometer's centering camera and software.
- Unit Cell Determination: Collect a few initial frames to determine the unit cell parameters and crystal system.
- Data Collection: Execute a full data collection run using an optimized strategy to collect a complete set of diffraction data with adequate redundancy and resolution.
- Data Processing: Process the collected diffraction images to integrate the reflection intensities, perform corrections for Lorentz and polarization factors, and apply an absorption correction if necessary.
- Structure Solution and Refinement: Solve the crystal structure using direct methods or Patterson synthesis and refine the atomic positions, and displacement parameters against the experimental data.

Visualizations

Logical Workflow for Single Crystal Analysis of Synthetic Ikaite

The following diagram illustrates the logical progression of steps involved in the single crystal analysis of synthetic ikaite, from synthesis to final data analysis.



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Caption: Workflow from synthesis to analysis of synthetic ikaite.

This comprehensive guide provides the necessary framework for the successful single crystal analysis of the metastable mineral, synthetic ikaite. Adherence to low-temperature conditions throughout the experimental process is paramount to obtaining high-quality structural data.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Single Crystal Analysis of Synthetic Ikaite: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b093592#single-crystal-analysis-of-synthetic-ikaite\]](https://www.benchchem.com/product/b093592#single-crystal-analysis-of-synthetic-ikaite)

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